

Ethyl glycolate structure and chemical formula C₄H₈O₃.

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Compound of Interest

Compound Name: Ethyl glycolate

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An In-depth Technical Guide to **Ethyl Glycolate**: Structure, Properties, and Applications

Abstract

Ethyl glycolate (CAS No. 623-50-7), the ethyl ester of glycolic acid, is a versatile organic compound with the chemical formula C₄H₈O₃.^{[1][2][3][4]} Characterized by its hydroxyl and ester functional groups, it serves as a crucial intermediate and building block in the synthesis of a wide array of chemical products.^{[1][5]} This technical guide provides a comprehensive overview of **ethyl glycolate**, detailing its chemical structure, physical and chemical properties, synthesis protocols, and significant applications in the pharmaceutical, agrochemical, and polymer industries. The document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Structure and Identification

Ethyl glycolate, also known as ethyl 2-hydroxyacetate, is a simple yet functionally important molecule.^{[1][4]} Its structure consists of a two-carbon glycolic acid backbone with an ethyl group attached to the carboxylic acid via an ester linkage.

- Molecular Formula: C₄H₈O₃^{[2][4][6][7]}
- Molecular Weight: 104.10 g/mol ^{[2][4]}
- IUPAC Name: ethyl 2-hydroxyacetate^[1]

- CAS Number: 623-50-7[1][4][6][7]
- Synonyms: Ethyl hydroxyacetate, Glycolic acid ethyl ester[3][6]
- InChI Key: ZANNOFHADGWOLI-UHFFFAOYSA-N[1][3][6]
- SMILES: CCOC(=O)CO[3][8][9]

Physicochemical Properties

Ethyl glycolate is a clear, colorless liquid with a characteristic mild, sweet, and ethereal odor. [3][6][10] Its physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of Ethyl Glycolate

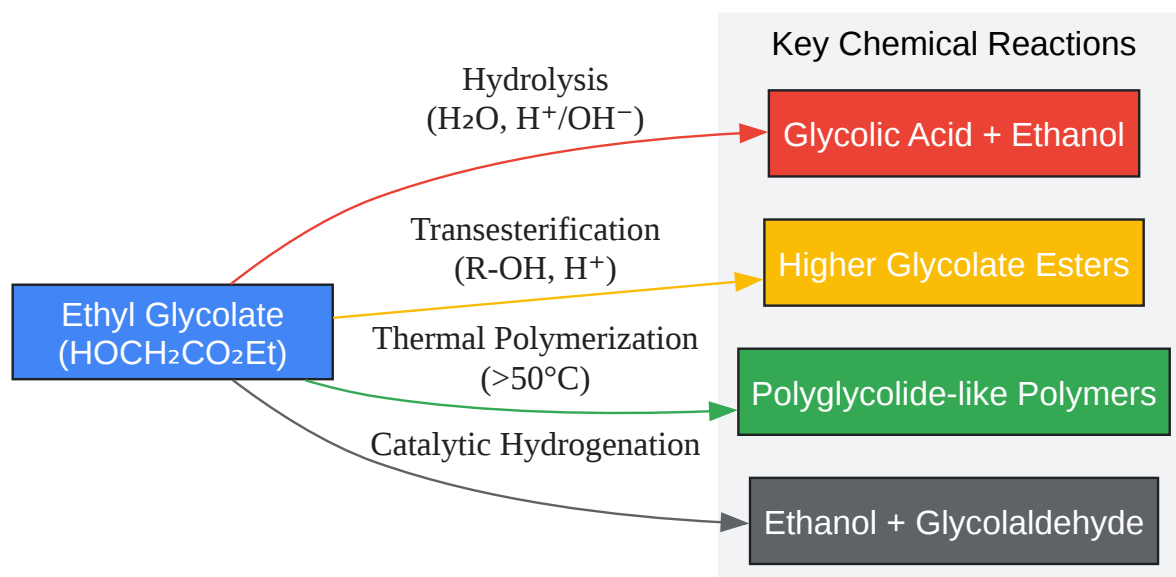
Property	Value	Reference
Boiling Point	158-159 °C	[6][10][11][12]
Melting Point	>300 °C (decomposes)	[6][11][12]
Density	1.1 g/mL at 25 °C	[6][11][12]
Refractive Index (n _{20/D})	1.419	[6][11][12]
Flash Point	143 °F (61.7 °C)	[6][10]
Vapor Pressure	1.39 hPa at 20°C (est.)	[8]

Table 2: Solubility of Ethyl Glycolate

Solvent	Solubility	Reference
Water	Very soluble	[6][11][12]
Alcohols	Very soluble	[6][11][12]
Acetone	Very soluble	[6][11][12]
Acetates	Very soluble	[6][11][12]
Ethyl Ether	Slightly soluble	[6][11][12]
Hydrocarbon Solvents	Sparingly soluble	[6][11][12]

Chemical Reactivity and Pathways

Ethyl glycolate's reactivity is dictated by its two functional groups: the hydroxyl group and the ester group. It can undergo various transformations, making it a versatile synthetic intermediate.^[5] Key reactions include hydrolysis, transesterification, and polymerization.^{[1][10]}



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Caption: Key chemical transformations of **ethyl glycolate**.

In biological systems, **ethyl glycolate** is metabolized to glycolate (glycolic acid).^[1] This can then enter metabolic pathways, such as the one involving glycolate oxidase, which is relevant in the context of ethylene glycol metabolism and toxicity.^[1]

Experimental Protocols

Synthesis of Ethyl Glycolate via Fischer Esterification

This protocol describes the common laboratory-scale synthesis of **ethyl glycolate** from glycolic acid and ethanol.^{[1][10]}

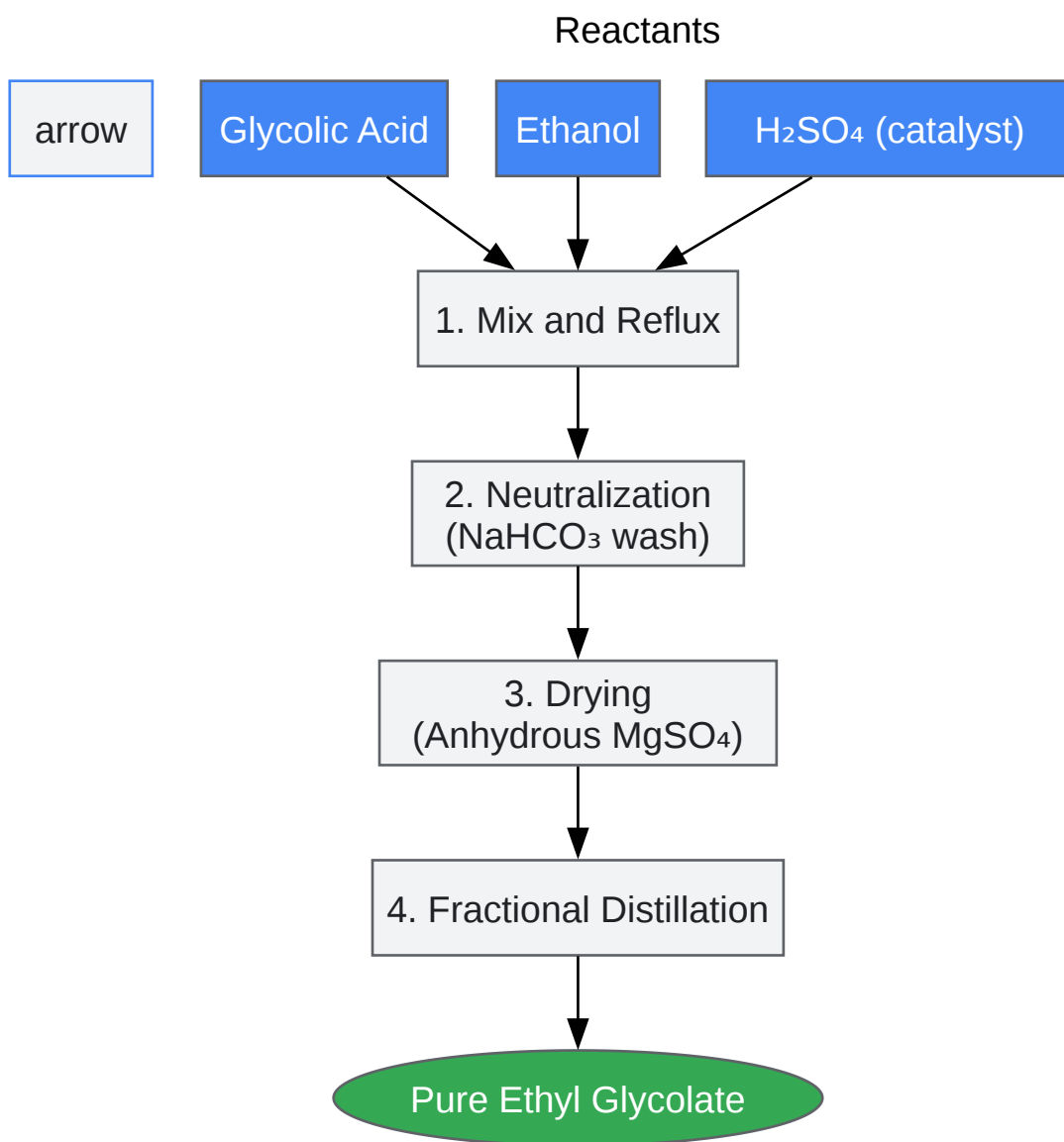
Objective: To synthesize **ethyl glycolate** through the acid-catalyzed esterification of glycolic acid.

Materials:

- Glycolic acid
- Absolute ethanol (excess)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Reflux condenser
- Separatory funnel

Procedure:

- In a round-bottom flask, dissolve glycolic acid in an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.
- Attach a reflux condenser and heat the mixture to reflux for several hours to drive the reaction to completion.^[1]
- After cooling, neutralize the excess acid by washing the reaction mixture with a saturated sodium bicarbonate solution in a separatory funnel.
- Separate the organic layer and wash it with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and purify the resulting crude **ethyl glycolate** by fractional distillation.^[1] Collect the fraction boiling at 158-159 °C.



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Caption: Workflow for the synthesis of **ethyl glycolate**.

Hydrolysis of Ethyl Glycolate

This protocol outlines the procedure for hydrolyzing **ethyl glycolate** back to its constituent acid and alcohol.^{[1][10]}

Objective: To hydrolyze **ethyl glycolate** to glycolic acid and ethanol.

Materials:

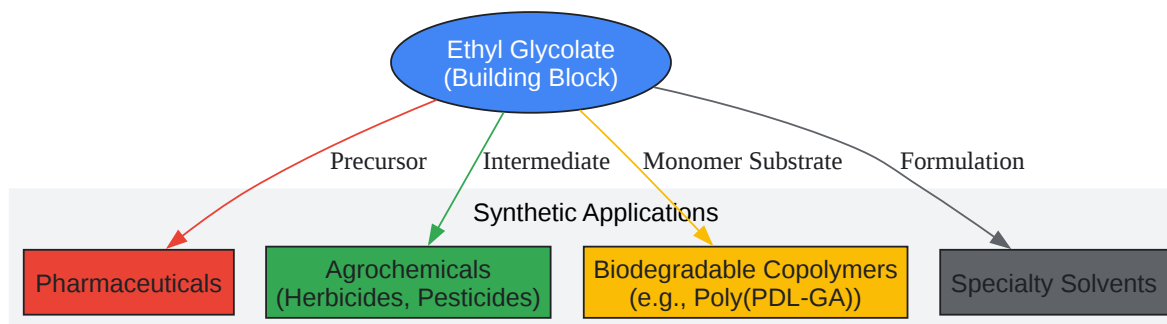
- **Ethyl glycolate**
- Aqueous solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH)
- Heating mantle
- Condenser

Procedure:

- Place **ethyl glycolate** in a round-bottom flask.
- Add an aqueous solution of either a strong acid or a strong base.
- Attach a condenser and heat the mixture under reflux for 1-2 hours.
- Cool the reaction mixture.
- If acid-catalyzed, the products (glycolic acid and ethanol) are in the solution.
- If base-catalyzed (saponification), the sodium salt of glycolic acid is formed. Acidify the mixture to protonate the carboxylate and obtain glycolic acid.
- The products can be separated and purified using appropriate techniques like distillation or crystallization.

Applications in Research and Drug Development

Ethyl glycolate is a pivotal starting material and intermediate in organic synthesis.^{[1][6]} Its bifunctional nature allows it to be a versatile building block for more complex molecules.



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Caption: Role of **ethyl glycolate** as a versatile chemical intermediate.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceutical compounds and complex, pharmacologically active molecules.[1][13] Its structure is incorporated into drug candidates, making it vital for drug discovery and development processes.[13]
- **Agrochemicals:** In the agrochemical industry, **ethyl glycolate** serves as an intermediate for producing herbicides and pesticides.[1] It can also act as a solvent in certain formulations.[1]
- **Polymer Chemistry:** **Ethyl glycolate** is used in the enzymatic polycondensation of α -hydroxy acids to create biodegradable plastics.[1] It is also a substrate for synthesizing copolymers with desirable properties for biomedical applications like drug delivery systems and tissue engineering.[1]
- **Solvents and Other Uses:** Due to its ability to dissolve a wide range of substances, it is used as a specialty solvent in paints, coatings, and inks.[3][10]

Safety and Handling

Ethyl glycolate is a combustible liquid and can cause skin, eye, and respiratory tract irritation.[6][11][14] Proper safety precautions are mandatory when handling this chemical.

- Handling: Use in a well-ventilated area.[15] Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[15][16] Keep away from heat, sparks, and open flames.[14][16]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[14][15][16]
- First Aid:
 - Skin Contact: Wash off immediately with soap and plenty of water.[14][15]
 - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[14][15]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[15]
 - Ingestion: Do NOT induce vomiting. Rinse mouth and drink plenty of water.[15]
 - In all cases of exposure, seek immediate medical attention.[15]

Conclusion

Ethyl glycolate is a chemical compound of significant industrial and research importance. Its straightforward structure, combined with the dual reactivity of its hydroxyl and ester groups, makes it an indispensable building block for a diverse range of products. A thorough understanding of its properties, synthesis, and reactivity is essential for professionals leveraging this compound in pharmaceuticals, agrochemicals, and material science. Adherence to strict safety protocols is crucial to ensure its safe handling and application.

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